

An In-depth Technical Guide to the Discovery and Synthesis of RS-5773

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Compound of Interest

Compound Name: RS-5773

Cat. No.: B1680069

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Abstract

RS-5773 is a novel, potent benzothiazepine calcium antagonist developed for the potential treatment of angina pectoris. This document provides a comprehensive overview of the discovery, synthesis, and pharmacological evaluation of **RS-5773**. The information is compiled from publicly available research and patent literature. While a definitive, step-by-step synthesis protocol and detailed proprietary experimental data for **RS-5773** are not fully disclosed in the public domain, this guide presents a reasoned synthesis pathway based on analogous compounds and thoroughly details the published experimental findings. All quantitative data are presented in structured tables, and key processes are visualized using diagrams.

Introduction

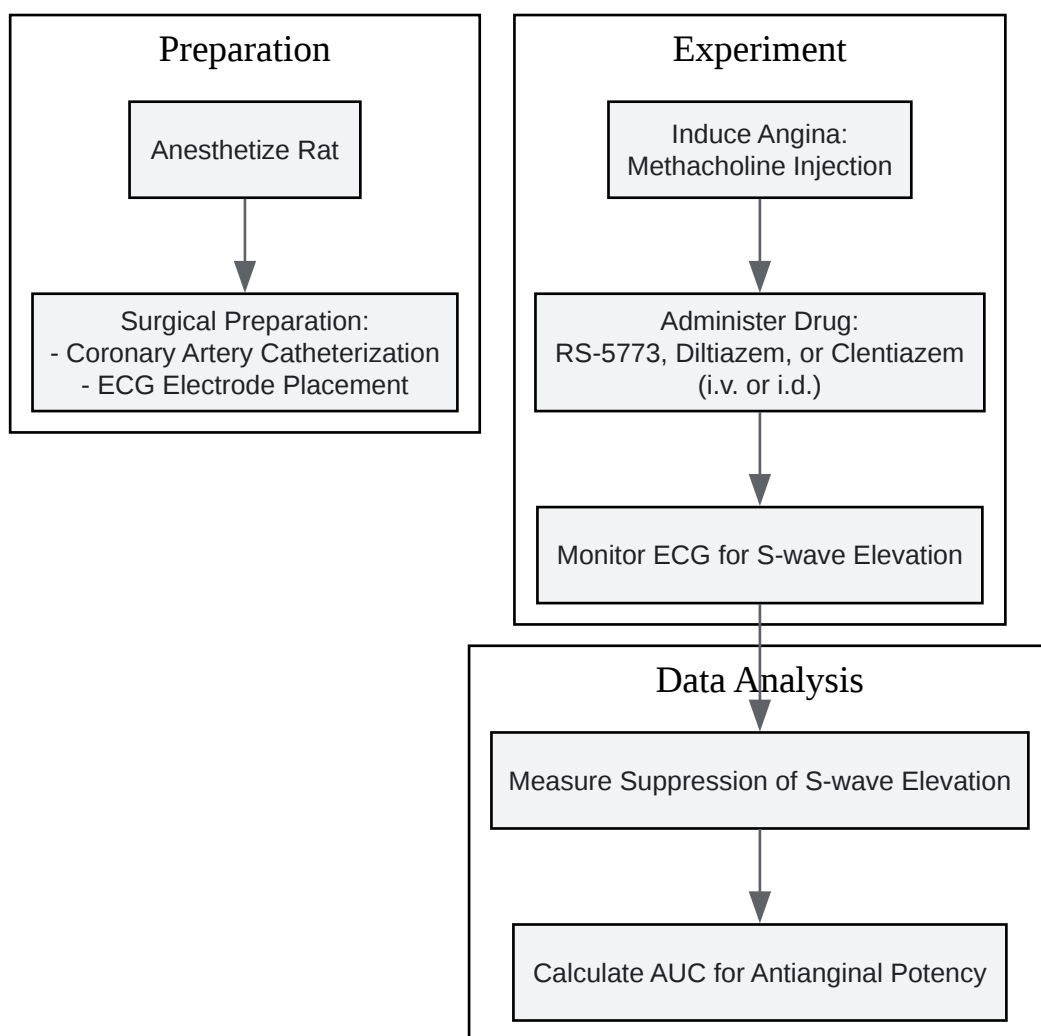
RS-5773, chemically identified as (2S,3S)-3-acetoxy-8-benzyl-2,3-dihydro-5-[2-(dimethylamino)ethyl]-2-(4-methoxyphenyl)-1,5-benzothiazepine-4-(5H)-one hydrochloride, is a derivative of the benzothiazepine class of calcium channel blockers.[1] Developed by Sankyo Co., Ltd., it emerged from research aimed at identifying new chemical entities with improved therapeutic profiles for cardiovascular diseases, specifically angina pectoris. As a calcium antagonist, **RS-5773**'s mechanism of action is presumed to involve the blockade of L-type calcium channels, leading to vasodilation and a reduction in myocardial oxygen demand.[2]

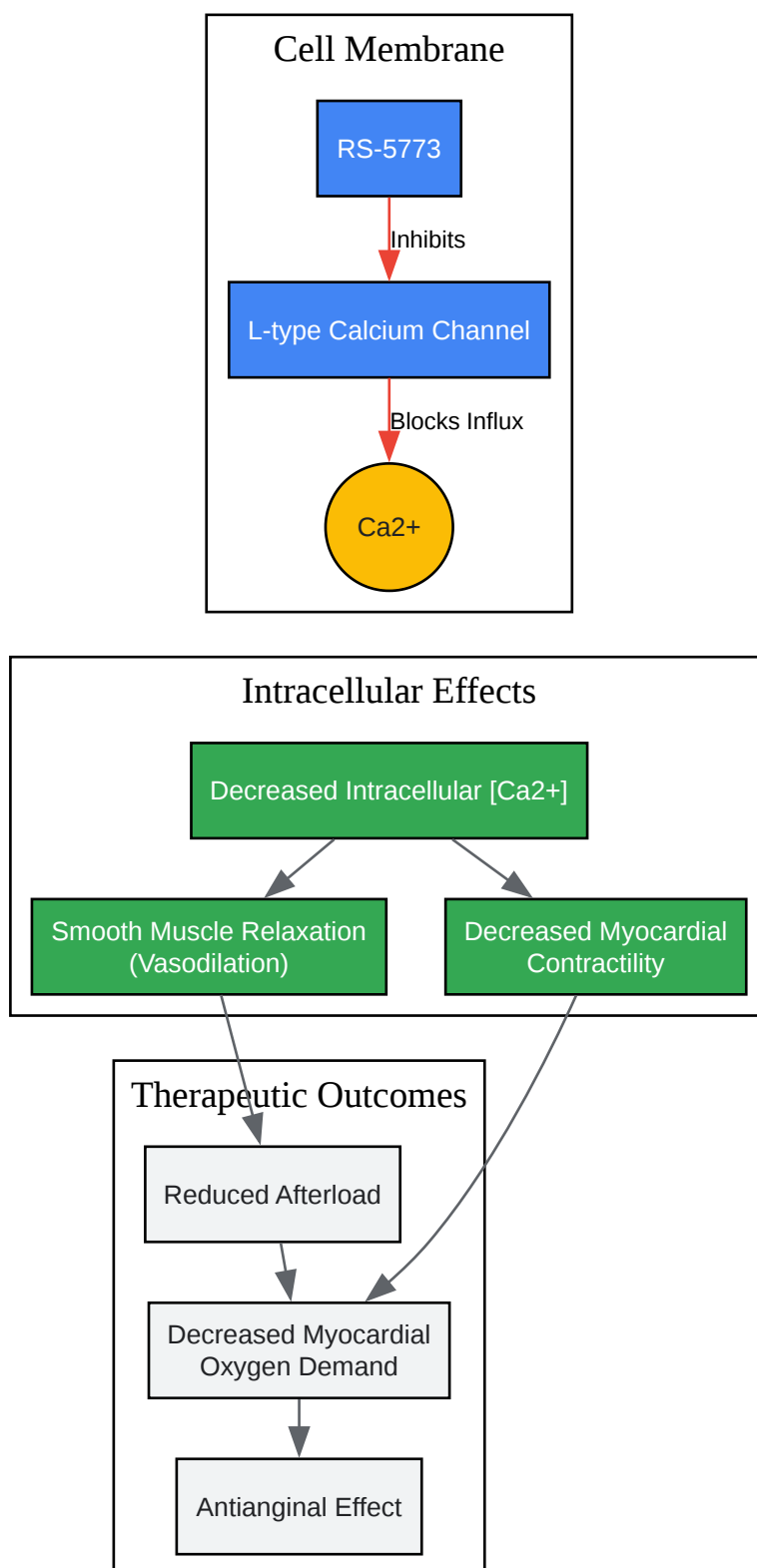
Synthesis of RS-5773

While a specific synthesis protocol for **RS-5773** has not been published, the general synthetic route for analogous benzothiazepine derivatives, such as Diltiazem, is well-documented.^[3] The synthesis of **RS-5773** would likely follow a similar multi-step pathway, which is outlined below.

Proposed Synthesis Pathway

The synthesis would likely commence with the reaction of a substituted aminothiophenol with a glycidic acid ester derivative, followed by cyclization, N-alkylation, and O-acetylation to yield the final compound.





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